

# An In-depth Technical Guide to 1-Bromobutane-2,3-dione

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## Compound of Interest

Compound Name: 1-Bromobutane-2,3-dione

Cat. No.: B1278470

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of the chemical and physical properties, reactivity, and safety protocols for **1-Bromobutane-2,3-dione**, a key reagent in organic synthesis.

## Introduction

**1-Bromobutane-2,3-dione** is a reactive chemical intermediate widely utilized as a building block in the synthesis of more complex molecules.<sup>[1]</sup> Its bifunctional nature, containing both a bromine atom and a dicarbonyl moiety, makes it a versatile reagent for creating diverse chemical scaffolds, particularly in the development of pharmaceuticals and other fine chemicals.<sup>[1]</sup> This guide summarizes its key properties and general handling procedures relevant to a laboratory and research setting.

## Chemical and Physical Properties

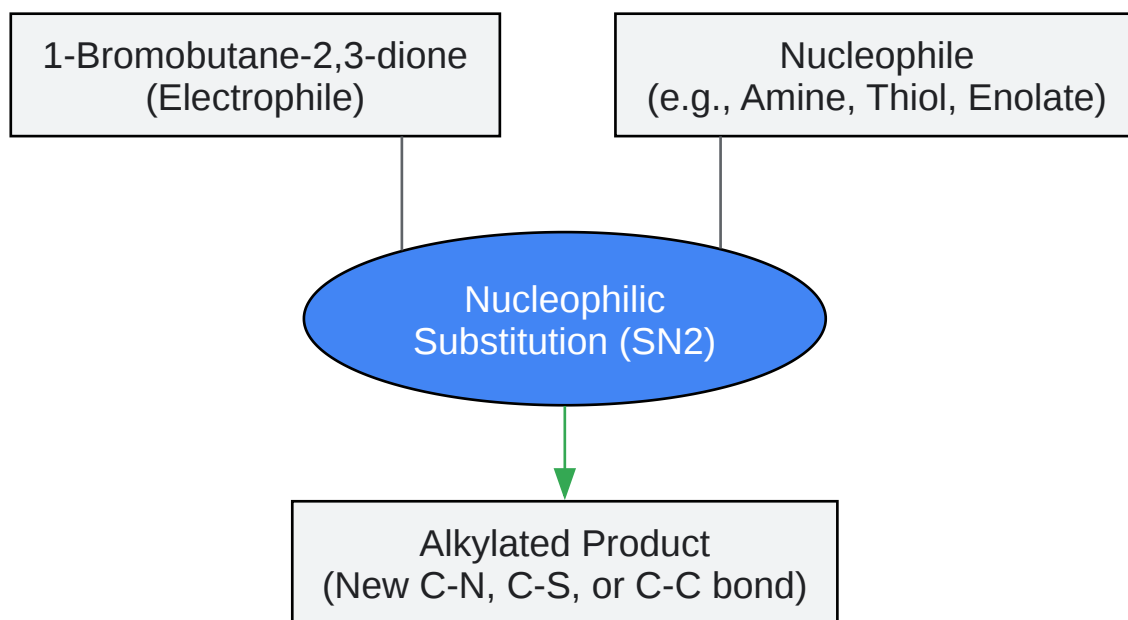
The fundamental properties of **1-Bromobutane-2,3-dione** are summarized below. This data is essential for reaction planning, safety assessments, and analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>5</sub> BrO <sub>2</sub>	[1][2][3][4]
Molecular Weight	164.99 g/mol	[1][2][3][4]
CAS Number	5308-51-0	[1][2][4]
Appearance	Colorless to Yellow Liquid	
Density	1.617 g/cm <sup>3</sup>	[1][5]
Boiling Point	148.3 - 205 °C	[1][5]
Flash Point	64.5 °C	[5]
InChI Key	HOJZUQSKSVMXON- UHFFFAOYSA-N	[2][3]
Canonical SMILES	CC(=O)C(=O)CBr	[1][2][3]

## Reactivity and Synthetic Applications

The primary utility of **1-Bromobutane-2,3-dione** in organic synthesis stems from its function as a versatile alkylating agent.[2] The presence of two reactive carbonyl groups and a bromine atom allows it to participate in a variety of chemical transformations.[2]

Its principal application is the introduction of a bromomethyl ketone moiety onto various nucleophiles, such as enolates, amines, and thiols. This reactivity is crucial for forging new carbon-carbon and carbon-heteroatom bonds, enabling the construction of complex molecular frameworks.[2]



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Caption: General reaction pathway of **1-Bromobutane-2,3-dione**.

## Experimental Protocols

Detailed experimental protocols for **1-Bromobutane-2,3-dione** are highly application-specific and depend on the nucleophile, solvent, and desired product. As a general guideline, reactions often involve the dropwise addition of the dione to a solution of the nucleophile in an appropriate aprotic solvent at controlled temperatures to manage the exothermic nature of the reaction.

Note: Specific, peer-reviewed experimental methodologies for this compound were not available in the initial search. Researchers should consult specialized chemical literature or perform optimization studies for their specific synthetic targets.

## Safety and Handling

Proper handling of **1-Bromobutane-2,3-dione** is critical due to its hazardous properties. It is classified as corrosive and an irritant.[3]

## GHS Hazard Information

Category	Code	Description
Hazard Statements	H302	Harmful if swallowed.[3][6]
H314 / H315		Causes severe skin burns and eye damage / Causes skin irritation.[3]
H318		Causes serious eye damage.[3]
H332		Harmful if inhaled.[6]
H335		May cause respiratory irritation.[3]
Precautionary Statements	P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352		IF ON SKIN: Wash with plenty of water.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Handling and Storage Workflow

A systematic approach to handling and storage is mandatory to ensure laboratory safety.



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Caption: Recommended safety workflow for **1-Bromobutane-2,3-dione**.

Storage: The compound should be stored at temperatures between -15°C and 8°C in a well-sealed container to prevent degradation and exposure to moisture.[1]

Personal Protective Equipment: Always use chemical-resistant gloves, safety goggles, and appropriate laboratory clothing when handling this reagent.[5] All work should be conducted in a well-ventilated chemical fume hood.

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